

A Technical Guide to 6-Hydroxypicolinic Acid: Commercial Availability, Purity Assessment, and Applications

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Compound of Interest

Compound Name: 6-Hydroxypicolinic acid

Cat. No.: B010676

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Hydroxypicolinic acid, a derivative of picolinic acid, is a versatile organic compound with significant applications in coordination chemistry, materials science, and increasingly, in the pharmaceutical and life sciences sectors.^{[1][2]} Its ability to act as a chelating agent for various metal ions has made it a valuable building block in the synthesis of novel metal complexes with potential therapeutic properties.^{[1][3]} This technical guide provides an in-depth overview of the commercial availability of **6-Hydroxypicolinic acid**, its various purity grades, methodologies for its quality assessment, and a summary of its current and potential applications in research and drug development.

Commercial Suppliers and Purity Grades

6-Hydroxypicolinic acid is commercially available from a range of chemical suppliers, catering to different research and development needs. The purity of the compound is a critical factor for its application, especially in drug development and sensitive biological assays. Purity grades typically range from 95% to over 99%. Below is a summary of some of the key commercial suppliers and their offered purity grades for **6-Hydroxypicolinic acid**.

Supplier	Stated Purity	Additional Information
Sigma-Aldrich	95%	-
Tokyo Chemical Industry (TCI)	>97.0% (by Titration)	-
LEAP CHEM	99%	Industrial Grade
ChemicalBook Suppliers	99.00%	Various suppliers listed
LookChem	Not specified	-
CymitQuimica	>97.0% (T)	-

Experimental Protocols for Purity Determination

Ensuring the purity of **6-Hydroxypicolinic acid** is paramount for the reliability and reproducibility of experimental results. While supplier-provided Certificates of Analysis (CoAs) offer initial quality metrics, independent verification is often necessary. The primary methods for purity assessment are High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and acid-base titration.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for separating and quantifying impurities in a sample. A reverse-phase HPLC method is typically suitable for an organic acid like **6-Hydroxypicolinic acid**.

Illustrative Protocol (General Method):

- **Instrumentation:** A standard HPLC system equipped with a UV detector, a C18 column (e.g., 4.6 x 250 mm, 5 µm), and an autosampler.
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The gradient program should be optimized to ensure good separation of the main peak from any impurities.
- **Sample Preparation:** Accurately weigh a small amount of **6-Hydroxypicolinic acid** and dissolve it in a suitable solvent (e.g., a mixture of water and methanol) to a known

concentration (e.g., 1 mg/mL). Filter the sample through a 0.45 µm syringe filter before injection.

- Detection: Monitor the elution profile at a wavelength where **6-Hydroxypicolinic acid** has strong absorbance, typically determined by a UV scan.
- Quantification: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Quantitative NMR (qNMR) is an absolute quantification method that can be used to determine the purity of a substance without the need for a specific reference standard of the same compound.

Illustrative Protocol (General Method):

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Accurately weigh a precise amount of **6-Hydroxypicolinic acid** and a certified internal standard (e.g., maleic acid or dimethyl sulfone) into an NMR tube. Dissolve the mixture in a known volume of a deuterated solvent (e.g., DMSO-d₆ or D₂O).
- Data Acquisition: Acquire a proton (¹H) NMR spectrum with parameters optimized for quantitative analysis, ensuring a sufficient relaxation delay.
- Data Processing and Analysis: Integrate the signals corresponding to the analyte and the internal standard. The purity of the **6-Hydroxypicolinic acid** can be calculated by comparing the integral of a well-resolved proton signal of the analyte to the integral of a known proton signal of the internal standard, taking into account their respective molecular weights and the number of protons giving rise to each signal.^[4]

Acid-Base Titration

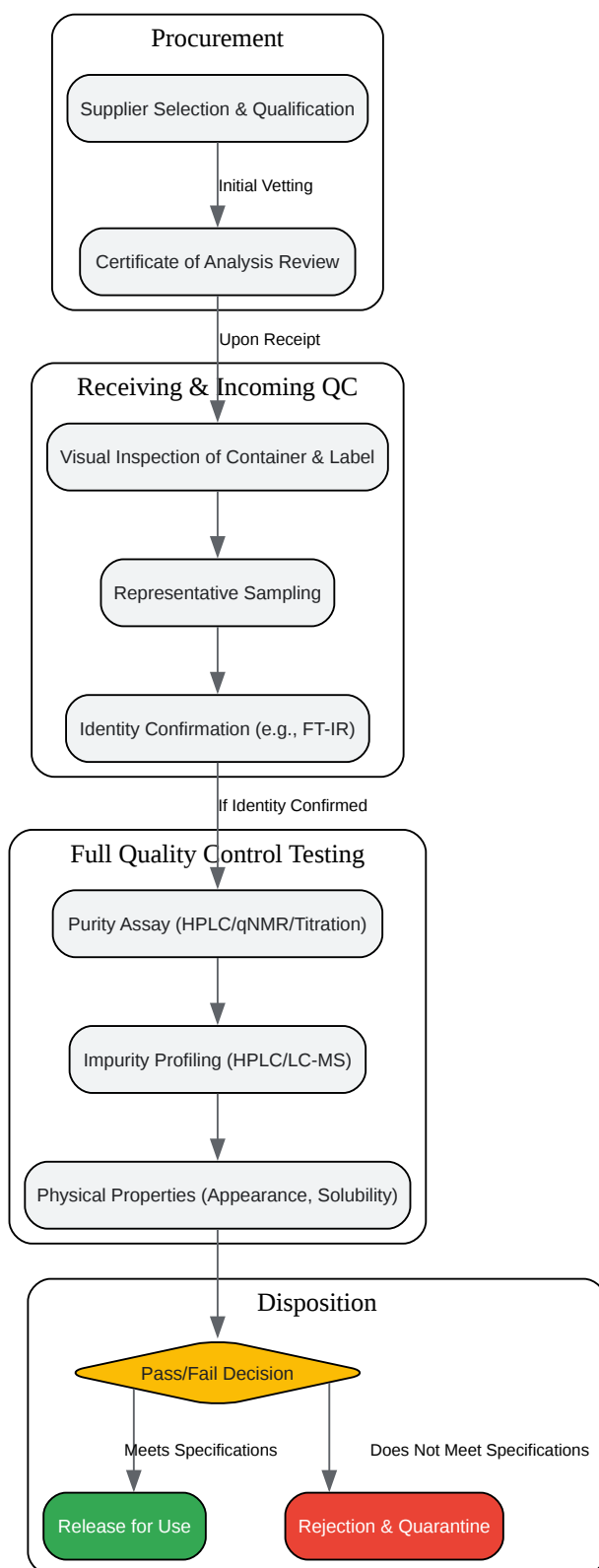
As a carboxylic acid, the purity of **6-Hydroxypicolinic acid** can be determined by a straightforward acid-base titration with a standardized solution of a strong base.

Illustrative Protocol (General Method):

- Reagents: A standardized solution of sodium hydroxide (NaOH) (e.g., 0.1 M), a suitable indicator (e.g., phenolphthalein), and deionized water.
- Procedure:
 - Accurately weigh a sample of **6-Hydroxypicolinic acid** and dissolve it in a known volume of deionized water.
 - Add a few drops of the indicator to the solution.
 - Titrate the **6-Hydroxypicolinic acid** solution with the standardized NaOH solution until the endpoint is reached, indicated by a persistent color change.
 - Record the volume of NaOH solution used.
- Calculation: The purity of the **6-Hydroxypicolinic acid** can be calculated based on the stoichiometry of the acid-base reaction, the concentration of the NaOH solution, the volume of NaOH used, and the initial mass of the **6-Hydroxypicolinic acid** sample.[5]

Quality Control Workflow

A robust quality control workflow is essential for ensuring the consistency and reliability of **6-Hydroxypicolinic acid** used in research and development. The following diagram illustrates a typical workflow.



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A typical quality control workflow for **6-Hydroxypicolinic acid**.

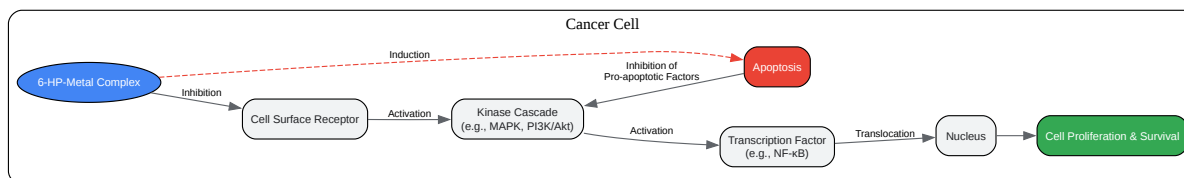
Applications in Research and Drug Development

The primary utility of **6-Hydroxypicolinic acid** in a research context stems from its role as a chelating ligand.^[1] Its ability to form stable complexes with a variety of metals has led to its use in the synthesis of novel compounds with potential applications in catalysis and materials science.^[1]

In the realm of drug development, picolinic acid and its derivatives have shown a range of biological activities, including neuroprotective, immunological, and anti-proliferative effects.^[6] Specifically, **6-Hydroxypicolinic acid** is utilized in the preparation of ruthenium(II) complexes, which are a class of compounds being investigated for their anticancer properties.^[1] The chelation of the metal by **6-Hydroxypicolinic acid** can influence the pharmacological properties of the resulting complex, such as its stability, solubility, and interaction with biological targets.^[3]

While the direct modulation of specific signaling pathways by **6-Hydroxypicolinic acid** is not yet well-defined in the scientific literature, the broader class of picolinic acid derivatives has been shown to influence cellular processes. For instance, picolinic acid itself can affect cell growth and has been shown to interact with mechanisms that may involve NAD⁺.^[7] Furthermore, some derivatives of picolinic acid have been investigated for their ability to induce apoptosis in cancer cells through pathways such as the endoplasmic reticulum stress pathway.^[8] The metal complexes of ligands similar to **6-Hydroxypicolinic acid** are known to exert their anticancer effects by interacting with DNA or by modulating key signaling pathways involved in cell proliferation and survival.^[3]

The following diagram illustrates a hypothetical signaling pathway that could be targeted by metal complexes derived from **6-Hydroxypicolinic acid**, based on the known mechanisms of similar compounds.



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Hypothetical signaling pathway targeted by a **6-Hydroxypicolinic acid** metal complex.

Conclusion

6-Hydroxypicolinic acid is a readily available chemical building block with significant potential, particularly in the development of novel metallodrugs for therapeutic applications. Its utility is, however, contingent on a thorough understanding and verification of its purity. While standardized, detailed analytical protocols for this specific compound are not widely published, established methods for similar carboxylic acids, such as HPLC, qNMR, and acid-base titration, can be readily adapted. Further research into the specific biological activities of **6-Hydroxypicolinic acid** and its derivatives is warranted to fully elucidate their mechanisms of action and to identify the specific signaling pathways they modulate, which will be crucial for advancing their development as potential therapeutic agents.

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